

An In-depth Technical Guide to tert-Butyl Methyl(methylsulfonyl)carbamate

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Compound of Interest

Compound Name: *tert-Butyl methylsulfonylcarbamate*

Cat. No.: *B120951*

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Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of tert-butyl methyl(methylsulfonyl)carbamate (CAS No. 894351-83-8), a key intermediate in organic synthesis. This document outlines its core physicochemical properties, a detailed experimental protocol for its synthesis, and expected analytical data for its characterization. The information is structured to support researchers in the fields of medicinal chemistry and drug development in their synthetic endeavors.

Core Physicochemical Properties

Quantitative data for tert-butyl methyl(methylsulfonyl)carbamate is not widely available in peer-reviewed literature. The following table summarizes key identifiers and predicted physicochemical properties to guide experimental design.

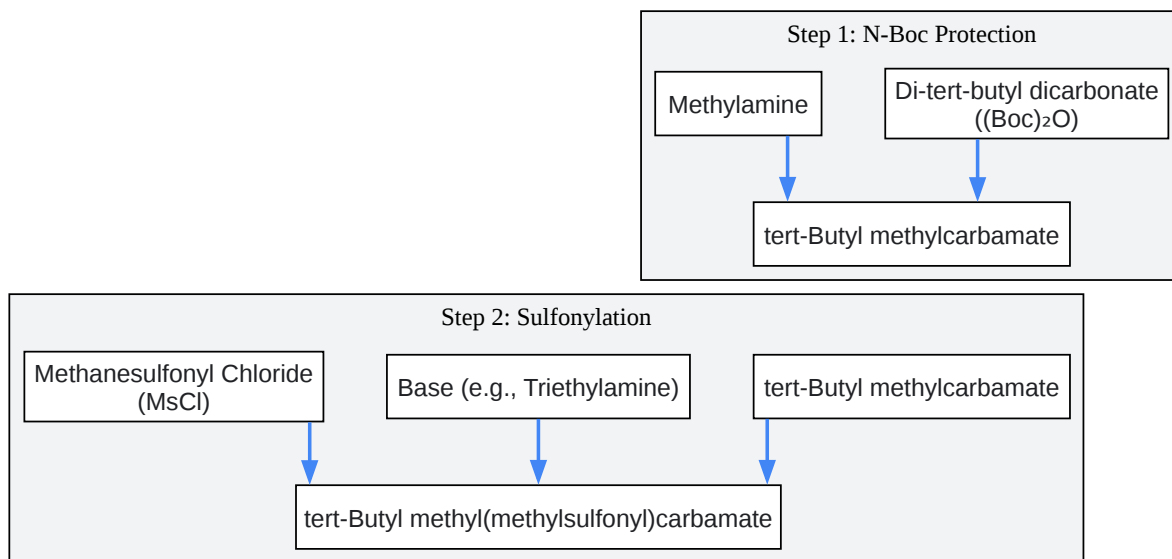
Property	Value	Source
IUPAC Name	tert-butyl methyl(methylsulfonyl)carbamate	-
CAS Number	894351-83-8	[BLD Pharm][1]
Molecular Formula	C ₇ H ₁₅ NO ₄ S	[BLD Pharm][1]
Molecular Weight	209.26 g/mol	[BLD Pharm][1]
Physical Form	Predicted: Solid or Oil	-
Boiling Point	Predicted: 176.6 ± 8.0 °C (for precursor)	[ChemicalBook][2]
Density	Predicted: 0.937 ± 0.06 g/cm ³ (for precursor)	[ChemicalBook][2]
pKa	Predicted: 13.04 ± 0.46 (for precursor)	[ChemicalBook][2]
Solubility	Predicted: Soluble in DCM, Methanol	[ChemicalBook][2]
SMILES	<chem>O=C(OC(C)(C)C)N(C)S(=O)(C)=O</chem>	[BLD Pharm][1]

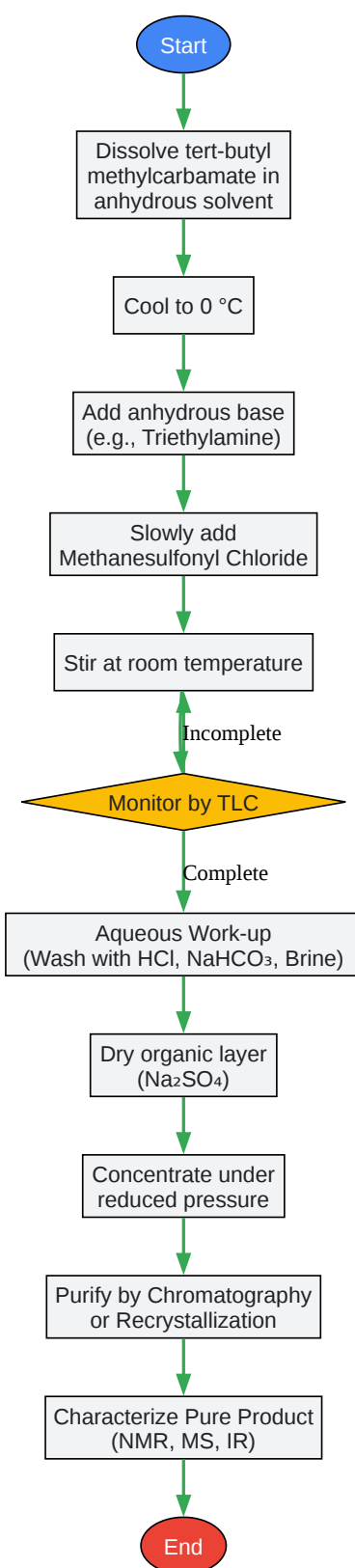
Note: Predicted values are computationally generated for the precursor tert-butyl methylcarbamate where data for the final compound is unavailable, and should be confirmed by experimental analysis.

Synthesis and Experimental Protocols

The synthesis of tert-butyl methyl(methylsulfonyl)carbamate is a two-step process. The first step involves the N-Boc protection of methylamine to form the intermediate, tert-butyl methylcarbamate. The second step is the sulfonylation of this intermediate with methanesulfonyl chloride.

Logical Synthesis Workflow





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References

- 1. 894351-83-8|tert-Butyl methyl(methylsulfonyl)carbamate|BLD Pharm [bldpharm.com]
- 2. TERT-BUTYL-N-METHYLCARBAMATE CAS#: 16066-84-5 [m.chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to tert-Butyl Methyl(methylsulfonyl)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120951#physical-and-chemical-properties-of-tert-butyl-methylsulfonylcarbamate]

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